

4-Nitrophenyl Octanoate: A Comprehensive Technical Guide for Researchers

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Compound of Interest

Compound Name: 4-Nitrophenyl octanoate

CAS No.: 1956-10-1

Cat. No.: B1220999

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This technical guide provides an in-depth overview of **4-Nitrophenyl octanoate** (4-NPO), a chromogenic substrate widely utilized in life sciences and drug discovery for the characterization of lipolytic enzymes. This document, intended for researchers, scientists, and drug development professionals, details the structure, function, and practical applications of 4-NPO, including comprehensive experimental protocols and quantitative data.

Core Concepts: Structure and Physicochemical Properties

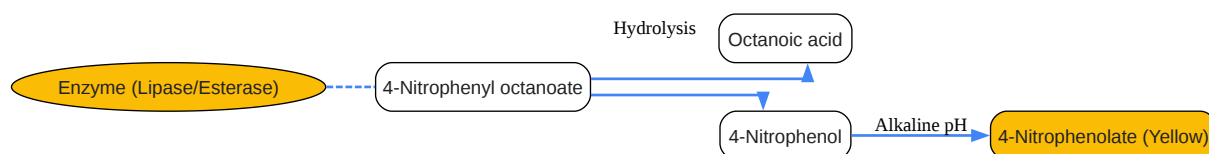
4-Nitrophenyl octanoate, also known as p-nitrophenyl caprylate, is an ester of octanoic acid and 4-nitrophenol.^{[1][2][3]} Its chemical structure consists of a C8 acyl chain attached to a 4-nitrophenyl group. This unique structure is central to its function as a colorimetric substrate for enzymatic assays.

Below is a summary of its key physicochemical properties:

Property	Value	Reference(s)
Chemical Formula	C ₁₄ H ₁₉ NO ₄	[1][2][4][5]
Molecular Weight	265.30 g/mol	[1][2][4][5][6]
CAS Number	1956-10-1	[1][2][4][5]
Appearance	Clear pale yellow to yellow to brown liquid	
Density	1.095 g/mL at 20 °C	[1][7]
Refractive Index	n ₂₀ /D 1.510	[1][7]
Solubility	Soluble in organic solvents such as chloroform and ethanol.	
Storage	2-8°C	[7][8]

Principle of Function: A Chromogenic Substrate for Lipases and Esterases

4-Nitrophenyl octanoate serves as a valuable tool for measuring the activity of lipolytic enzymes, particularly lipases and esterases. The underlying principle of the assay is the enzymatic hydrolysis of the ester bond in 4-NPO. This reaction releases octanoic acid and 4-nitrophenol.[2][9] In an alkaline environment, the liberated 4-nitrophenol is converted to the 4-nitrophenolate ion, which imparts a distinct yellow color to the solution and exhibits a strong absorbance at approximately 405-410 nm.[2][6] The rate of formation of this colored product is directly proportional to the enzymatic activity, allowing for a simple and sensitive spectrophotometric measurement.[2]



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Caption: Enzymatic hydrolysis of **4-Nitrophenyl octanoate**.

Quantitative Data: Enzyme Kinetics

The choice of substrate is critical for accurately characterizing a specific lipase or esterase, as these enzymes exhibit varying specificities towards substrates with different acyl chain lengths. [2] **4-Nitrophenyl octanoate**, with its eight-carbon chain, is often preferred for assaying lipases that show optimal activity towards medium-chain fatty acid esters.[1][2]

The following table summarizes the kinetic parameters of a wild-type lipase with a range of 4-nitrophenyl esters, highlighting the preferential activity towards **4-nitrophenyl octanoate**.

Substrate	Acyl Chain Length	Vmax (U/mg protein)	Catalytic Efficiency (Vmax/Km)
4-Nitrophenyl acetate	C2	0.42	-
4-Nitrophenyl butyrate	C4	0.95	0.83
4-Nitrophenyl octanoate	C8	1.1	-
4-Nitrophenyl dodecanoate	C12	0.78	-
4-Nitrophenyl palmitate	C16	0.18	0.063

Data sourced from a study on wild-type lipase from *Thermomyces lanuginosus*.^[1] One unit of enzyme activity (U) is defined as the amount of enzyme that releases 1 μmol of 4-nitrophenol per minute under the specified assay conditions.^[9]

Experimental Protocols

This section provides a detailed methodology for a standard lipase/esterase activity assay using **4-Nitrophenyl octanoate** in a 96-well microplate format.

Reagent Preparation

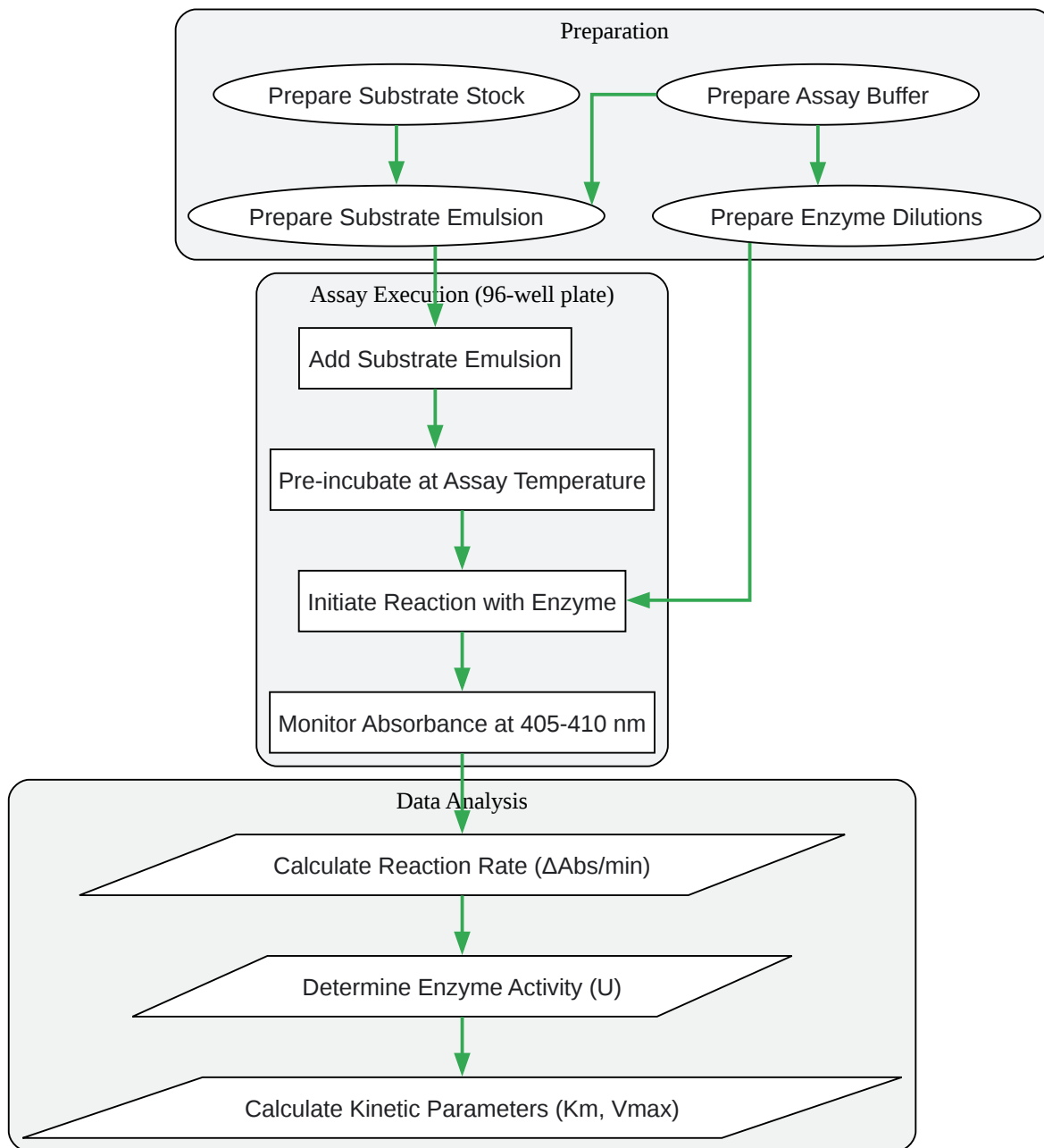
- Substrate Stock Solution (10 mM): Due to its limited aqueous solubility, a stock solution of **4-Nitrophenyl octanoate** should be prepared in an organic solvent like isopropanol or

chloroform.[5][6] For example, dissolve 26.53 mg of **4-Nitrophenyl octanoate** in 10 mL of isopropanol. Store this stock solution at -20°C.

- Assay Buffer (e.g., 50 mM Tris-HCl, pH 8.0): Dissolve the appropriate amount of Tris base in deionized water, adjust the pH to 8.0 with HCl, and bring to the final volume.[5] This buffer provides the necessary alkaline environment for the formation of the 4-nitrophenolate ion.
- Substrate Emulsion/Solution: To facilitate the interaction between the enzyme and the substrate in an aqueous environment, an emulsion is typically prepared. For a 1 mM working solution, mix the 10 mM substrate stock solution with the assay buffer containing an emulsifying agent like 1% (v/v) Triton X-100.[2] Sonicate the mixture to create a homogenous emulsion.[2] Prepare this emulsion fresh before each experiment.
- Enzyme Solution: Prepare a stock solution of the lipase or esterase in the assay buffer. The optimal concentration should be determined empirically to ensure a linear reaction rate over the measurement period.

Assay Procedure

The following workflow outlines the steps for performing the enzyme activity assay.



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Caption: A typical experimental workflow for an enzyme assay.

- Assay Setup: Add 180 μL of the freshly prepared substrate emulsion to each well of a 96-well microplate.[2]
- Pre-incubation: Pre-incubate the plate at the desired assay temperature (e.g., 37°C) for 5 minutes.[2]
- Reaction Initiation: To start the reaction, add 20 μL of the enzyme solution to each well.[2] For the blank control, add 20 μL of the assay buffer without the enzyme.
- Measurement: Immediately place the microplate in a microplate reader and monitor the increase in absorbance at 405-410 nm over a set period (e.g., every minute for 10-30 minutes).[6]

Data Analysis

- Calculate the Rate of Reaction: For each well, plot the absorbance values against time. The initial linear portion of this curve represents the initial reaction velocity ($\Delta\text{Abs}/\text{min}$).
- Determine Enzyme Activity: The concentration of the released 4-nitrophenol can be calculated using the Beer-Lambert law ($A = \epsilon cl$), where A is the absorbance, ϵ is the molar extinction coefficient of 4-nitrophenol (approximately $18,000 \text{ M}^{-1}\text{cm}^{-1}$ at pH 8.0 and 405 nm), c is the concentration, and l is the path length of the light in the well.[9] One unit (U) of enzyme activity is typically defined as the amount of enzyme that catalyzes the release of 1 μmol of 4-nitrophenol per minute under the specified assay conditions.[9]

Applications in Research and Drug Development

The simplicity, sensitivity, and reliability of the **4-Nitrophenyl octanoate** assay make it a valuable tool in various research and development areas:

- Enzyme Characterization: Determining the substrate specificity and kinetic parameters (K_m and V_{max}) of purified or recombinant lipases and esterases.[3]
- High-Throughput Screening: Screening for novel lipolytic enzymes from various sources or for identifying inhibitors and activators of specific lipases in drug discovery programs.

- Proteomics Research: 4-Nitrophenyl esters, including 4-NPO, are useful reagents in proteomics research.^{[4][10]}
- Quality Control: Assessing the activity of enzyme preparations in industrial applications.

Conclusion

4-Nitrophenyl octanoate is a robust and versatile chromogenic substrate that facilitates the straightforward and accurate measurement of lipase and esterase activity. Its well-defined chemical properties and the clear principle of the associated colorimetric assay have established it as a staple reagent in academic and industrial laboratories focused on enzymology, drug discovery, and biotechnology.

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